

Pomalidomide-peg5-C2-azide structure and chemical properties

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Compound of Interest

Compound Name: Pomalidomide-peg5-C2-azide

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Technical Guide: Pomalidomide-peg5-C2-azide

Structure, Properties, and Conjugation Protocols for PROTAC Development

Executive Summary

Pomalidomide-peg5-C2-azide is a pre-assembled "Degradation Building Block" designed to recruit the E3 ubiquitin ligase Cereblon (CRBN).^[1] It consists of the immunomodulatory drug Pomalidomide conjugated to a 5-unit polyethylene glycol (PEG) linker terminating in an azide group.^{[1][2]}

This molecule serves as the "E3-recruiting" half of a PROTAC.^[1] Its terminal azide allows for rapid, bioorthogonal conjugation to any alkyne-functionalized target ligand via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), or "Click Chemistry."^[1] The PEG5 linker provides a hydrophilic spacer of approximately 20–25 Å, optimizing the reach required to bridge the E3 ligase and the Target Protein (POI) without inducing steric clashes.^[1]

Chemical Architecture & Identity

The molecule is tripartite, composed of a ligand, a linker, and a reactive handle.

Chemical Specifications

Property	Specification
Product Name	Pomalidomide-peg5-C2-azide
Synonyms	Pomalidomide-4'-PEG5-C2-azide; Pom-PEG5-N3
CAS Number	2624181-61-7
Molecular Formula	C ₂₅ H ₃₄ N ₆ O ₉
Molecular Weight	562.58 g/mol
Solubility	DMSO (>50 mg/mL), DMF; Low solubility in water
Purity	≥95% (HPLC)
Storage	-20°C (Desiccated, protect from light)

Structural Decomposition

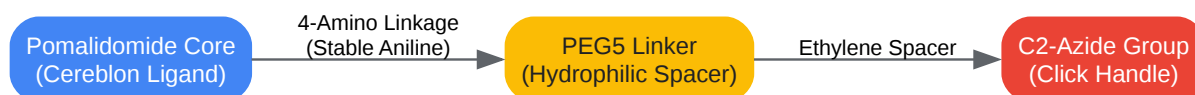
The nomenclature "C2" refers to the ethylene spacer (-CH₂CH₂-) connecting the terminal PEG ether oxygen to the azide group.[1] The Pomalidomide moiety is linked via the 4-amino position (aniline nitrogen) of the phthalimide ring, which is the preferred attachment point to maintain high affinity for Cereblon (IC₅₀ ~3 μM).

SMILES String: [N-]=

[N+]=NCCOCCOCCOCCOCCOCCNC1=C2C(=O)N(C3CCC(=O)NC3=O)C(=O)C2=CC=C1

Structural Visualization

The following diagram illustrates the functional segmentation of the molecule.



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Caption: Functional segmentation of **Pomalidomide-peg5-C2-azide** showing the E3 ligand, hydrophilic spacer, and reactive click handle.

Physicochemical Properties & Stability[1][6][7]

Solubility Profile

Pomalidomide is inherently hydrophobic.[1] The addition of the PEG5 chain improves solubility in polar organic solvents but does not make the molecule fully water-soluble.[1]

- Primary Solvent: DMSO or DMF (Recommended for stock solutions at 10–100 mM).[1]
- Aqueous Compatibility: Stock solutions can be diluted into aqueous buffers (PBS, HEPES) up to ~10% DMSO without precipitation, but rapid dilution is required to avoid aggregation.[1]

Chemical Stability[1]

- Hydrolytic Stability: The imide rings of Pomalidomide are susceptible to hydrolysis at high pH (>8.5).[1] Always maintain pH < 7.5 during storage and reaction.
- Azide Stability: The terminal azide is stable at physiological temperatures and pH but is light-sensitive over long periods.[1] Avoid exposure to reducing agents (e.g., DTT, TCEP) before the click reaction, as they can reduce the azide to an amine.

Experimental Protocol: PROTAC Synthesis via Click Chemistry

The following protocol describes the conjugation of **Pomalidomide-peg5-C2-azide** to an alkyne-tagged target ligand (Warhead-Alkyne) using CuAAC.

Reagents Required[1][7]

- Azide Component: **Pomalidomide-peg5-C2-azide** (10 mM in DMSO).
- Alkyne Component: Target Ligand-Alkyne (10 mM in DMSO).
- Catalyst: CuSO₄ · 5H₂O (50 mM in water).[1]
- Reducing Agent: Sodium Ascorbate (NaAsc, 100 mM in water, freshly prepared).

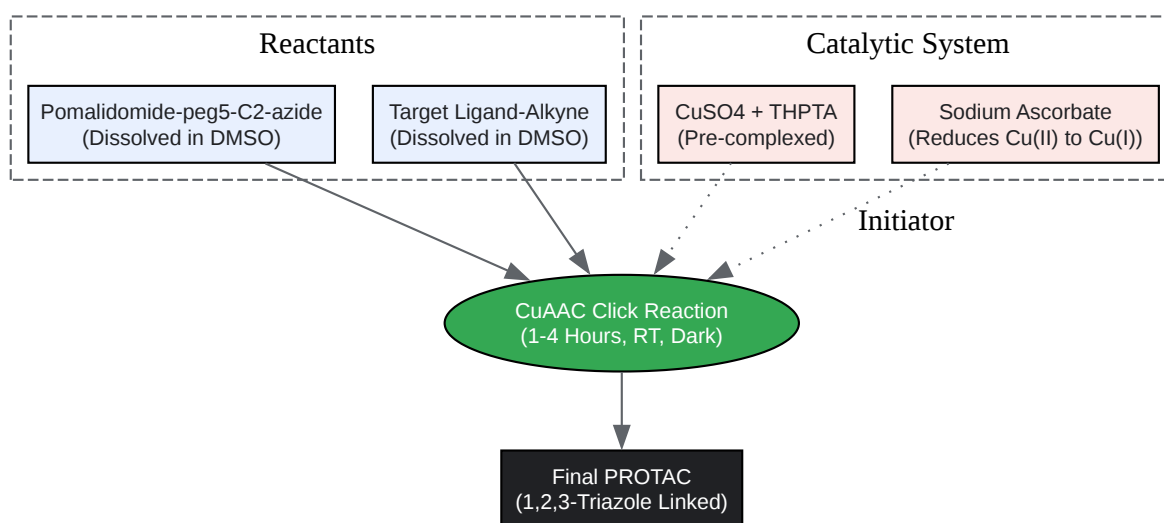
- Ligand (Stabilizer): THPTA or TBTA (50 mM in DMSO/Water). THPTA is preferred for aqueous solubility.

Step-by-Step Conjugation Workflow

- Stoichiometry Calculation: Use a 1:1 molar ratio of Azide to Alkyne. If one component is precious, use 1.2 equivalents of the cheaper component (usually the Pomalidomide linker).
[\[1\]](#)
- Catalyst Pre-Complexation:
 - Mix CuSO₄ and THPTA in a 1:2 molar ratio (e.g., 5 µL CuSO₄ + 10 µL THPTA) prior to addition.[\[1\]](#) This protects the protein/ligand from oxidative damage.[\[1\]](#)
- Reaction Assembly:
 - In a microcentrifuge tube, combine:
 - Solvent (DMSO/tBuOH 1:1 or DMSO/H₂O) -> to final volume.[\[1\]](#)
 - Alkyne Component (1 eq).[\[1\]](#)
 - **Pomalidomide-peg5-C2-azide** (1 eq).[\[1\]](#)
 - Cu-THPTA Complex (0.1 – 0.5 eq).[\[1\]](#)
 - Sodium Ascorbate (5 eq) -> Add last to initiate.[\[1\]](#)
- Incubation:
 - Purge headspace with N₂ (optional but recommended).[\[1\]](#)
 - Incubate at Room Temperature for 1–4 hours in the dark.
- Quenching & Purification:
 - Quench by diluting with HPLC mobile phase (Water/MeCN + 0.1% Formic Acid).[\[1\]](#)

- Purify via Preparative HPLC (C18 column). The triazole product will be significantly more polar than the starting materials.[1]

Reaction Logic Diagram



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Caption: Workflow for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) to generate a functional PROTAC.

Application Notes for PROTAC Design

Linker Length Rationale (PEG5)

The PEG5 linker provides an extended length (approx. 20–25 Å).[1] This is often chosen as a "starting point" in PROTAC libraries because:

- **Flexibility:** It allows the E3 ligase and POI to adopt multiple orientations, increasing the probability of finding a productive ternary complex.[1]
- **Solubility:** The PEG chain counters the hydrophobicity of the Pomalidomide and the target ligand, improving cell permeability.

- Optimization: If PEG5 is inactive, researchers typically screen shorter (PEG3) or longer (PEG7-9) variants to tune the "Goldilocks" zone for ubiquitination.[\[1\]](#)

Negative Controls

When validating the biological activity of the synthesized PROTAC, it is crucial to synthesize a non-binding control. This is achieved by using N-methylated Pomalidomide-peg5-azide (where the glutarimide nitrogen is methylated), which prevents Cereblon binding, ensuring that any observed degradation is CRBN-dependent.[\[1\]](#)

Safety & Handling

- Azide Hazards: While organic azides with a C/N ratio > 3 (like this molecule) are generally non-explosive, avoid concentrating the pure azide to dryness in the presence of transition metals or heat.[\[1\]](#)
- Teratogenicity: Pomalidomide is a Thalidomide analog and a potent teratogen.[\[1\]](#) Double-glove and handle exclusively in a fume hood.[\[1\]](#) All waste must be treated as hazardous cytotoxic waste.[\[1\]](#)

References

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